

aniline water system Gibbs free energy

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Compound of Interest		
Compound Name:	Aniline water	
Cat. No.:	B12563989	Get Quote

An in-depth technical guide on the Gibbs free energy of the aniline-water system is presented below, intended for researchers, scientists, and drug development professionals.

Introduction

The aniline-water system is a classic example of a binary liquid mixture exhibiting partial miscibility and an upper critical solution temperature (UCST). Aniline ($C_6H_5NH_2$) is a simple aromatic amine with limited solubility in water at room temperature due to the hydrophobic nature of its benzene ring, although the amino group can form hydrogen bonds.[1] Understanding the thermodynamic principles, particularly the Gibbs free energy of mixing, that govern its phase behavior is crucial for various applications, including chemical synthesis, extraction processes, and the formulation of pharmaceuticals.

This guide provides a detailed examination of the thermodynamic properties of the anilinewater system, focusing on the interplay between enthalpy and entropy of mixing that dictates its phase diagram.

Thermodynamic Principles of Mixing

The spontaneity of mixing for two liquids is determined by the change in Gibbs free energy of mixing (ΔG _mix). The fundamental relationship is given by the Gibbs-Helmholtz equation:

$$\Delta G_{mix} = \Delta H_{mix} - T\Delta S_{mix}$$

where:



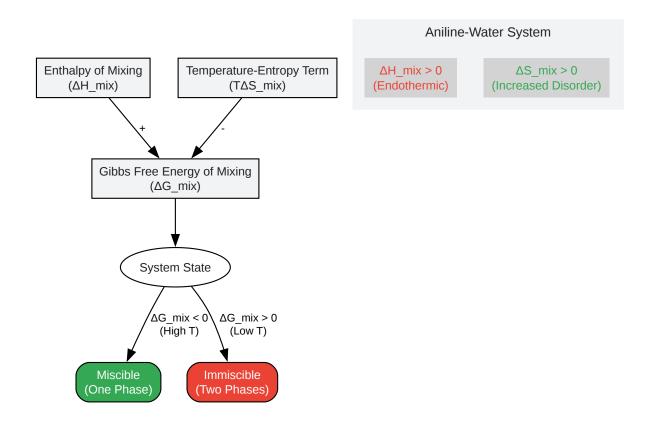
- ΔG_mix is the Gibbs free energy of mixing. A negative value indicates spontaneous mixing (a single homogeneous phase), while a positive value indicates non-spontaneity (phase separation).
- ΔH_mix is the enthalpy of mixing. It represents the heat absorbed or released during the mixing process.
- T is the absolute temperature in Kelvin.
- ΔS_mix is the entropy of mixing. It represents the change in randomness or disorder of the system upon mixing.

For ideal solutions, the enthalpy of mixing is zero ($\Delta H_mix = 0$), and mixing is driven entirely by the positive entropy of mixing ($\Delta S_mix > 0$), resulting in a spontaneous process ($\Delta G_mix < 0$) at all temperatures and compositions.[2][3]

However, the aniline-water system deviates significantly from ideality. The mixing process involves breaking the strong hydrogen bonds between water molecules and the dipole-dipole interactions between aniline molecules to form weaker hydrogen bonds between aniline and water. This results in a positive enthalpy of mixing ($\Delta H_{mix} > 0$), meaning the process is endothermic.[4][5]

At low temperatures, the large positive ΔH_mix term dominates, leading to a positive ΔG_mix and thus, phase separation. As the temperature increases, the $T\Delta S_mix$ term becomes more significant. Eventually, it overcomes the positive enthalpy term, making ΔG_mix negative and resulting in complete miscibility.[5] This transition point is known as the critical solution temperature.







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